

Optimizing "Anticancer agent 12" dosage for in vivo studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anticancer agent 12

Cat. No.: B15560754

[Get Quote](#)

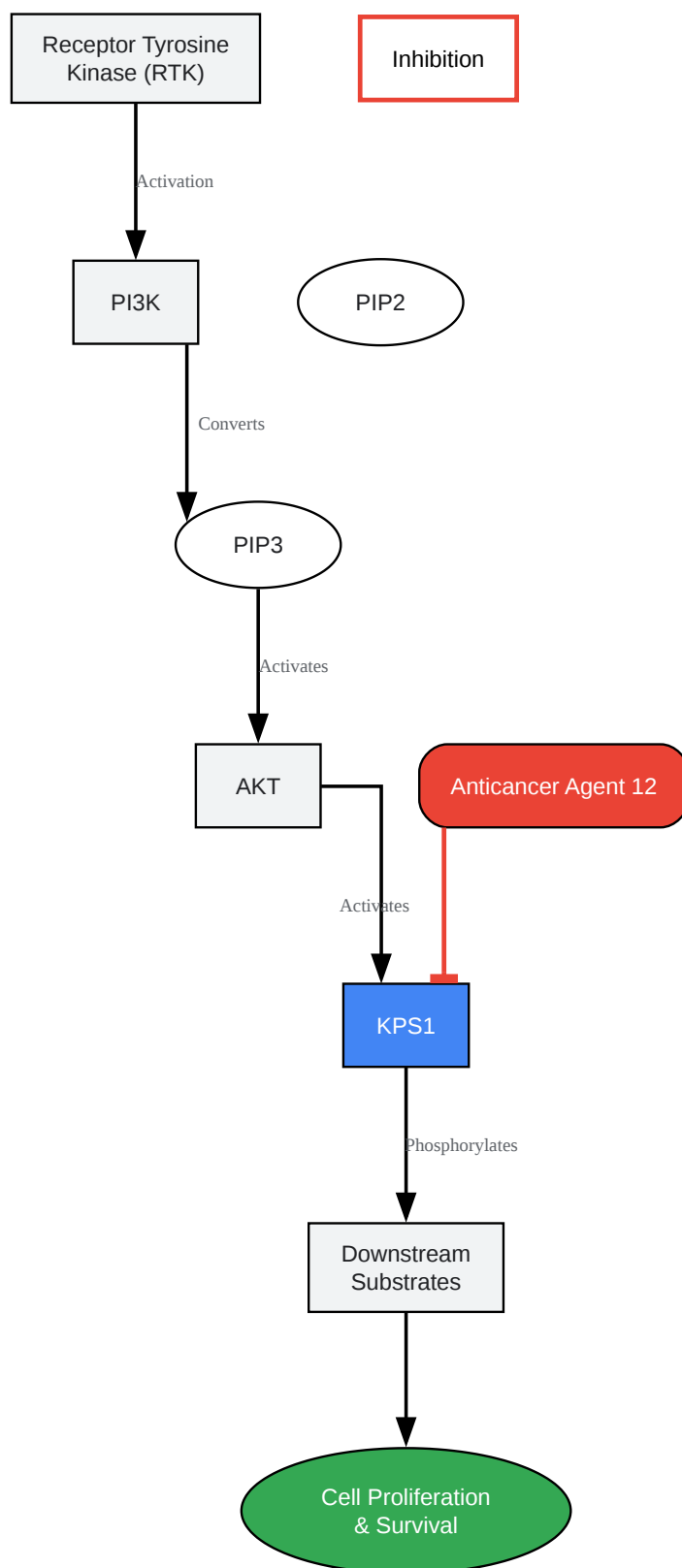
Technical Support Center: Anticancer Agent 12

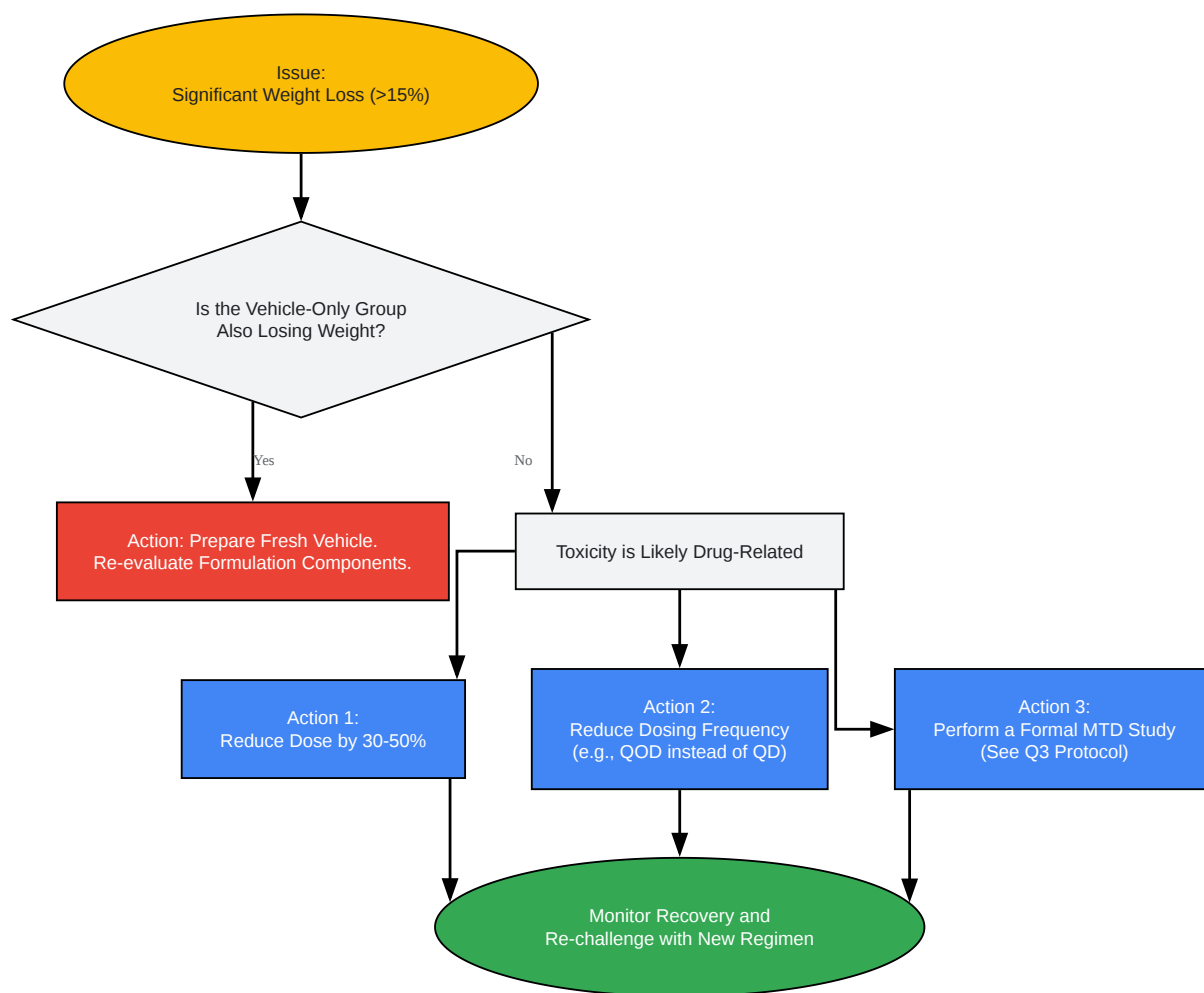
Welcome to the technical support center for **Anticancer Agent 12** (AC-12). This guide provides troubleshooting information and frequently asked questions (FAQs) to assist researchers in optimizing the in vivo dosage of AC-12 for preclinical studies.

Frequently Asked Questions (FAQs)

Q1: What is the proposed mechanism of action for Anticancer Agent 12?

Anticancer Agent 12 is a highly selective, ATP-competitive inhibitor of the Kinase of Proliferation and Survival 1 (KPS1). KPS1 is a critical downstream kinase in the PI3K/AKT signaling pathway, a cascade frequently hyperactivated in various cancers. By inhibiting KPS1, AC-12 blocks the phosphorylation of key substrates involved in cell cycle progression and apoptosis, leading to tumor growth inhibition.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Optimizing "Anticancer agent 12" dosage for in vivo studies]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15560754#optimizing-anticancer-agent-12-dosage-for-in-vivo-studies\]](https://www.benchchem.com/product/b15560754#optimizing-anticancer-agent-12-dosage-for-in-vivo-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com